

# CAS number 828-26-2 physicochemical properties

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## Compound of Interest

Compound Name: **2,2,4,4,6,6-Hexamethyl-1,3,5-trithiane**

Cat. No.: **B1294623**

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An In-depth Technical Guide to the Physicochemical Properties of Trithioacetone (CAS 828-26-2)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of Trithioacetone, identified by CAS number 828-26-2. The information is presented to support research, development, and quality control activities involving this compound.

## Chemical Identity

- Chemical Name: **2,2,4,4,6,6-Hexamethyl-1,3,5-trithiane**
- Synonyms: Trithioacetone
- CAS Number: 828-26-2
- Molecular Formula: C<sub>9</sub>H<sub>18</sub>S<sub>3</sub>[\[1\]](#)
- Molecular Weight: 222.4 g/mol [\[1\]](#)

## Physicochemical Properties

The following table summarizes the key physicochemical properties of Trithioacetone.

Property	Value	Reference
Physical State	Pale yellow to yellow clear liquid or solid at room temperature.[2][3]	
Melting Point	21.8 °C[4]	
	24 °C (lit.)[2][3]	
Boiling Point	105.00 to 107.00 °C @ 10.00 mm Hg[4]	
Density	1.06300 to 1.07300 g/mL @ 25.00 °C	
	1.065 g/mL at 25 °C (lit.)[2][3]	
Vapor Pressure	0.0272 hPa @ 20°C; 0.0419 hPa @ 25°C[1]	
Flash Point	119.48 °C (estimated)	
Solubility	Insoluble in water; miscible in oils.[4]	
Refractive Index	1.5390 to 1.5430	
	n <sub>20/D</sub> 1.54 (lit.)[2][3]	
LogP	4.1 (XLogP3-AA)	

## Experimental Protocols

Detailed methodologies for determining the key physicochemical properties are outlined below. These are generalized protocols and may require optimization based on the specific equipment and sample characteristics.

### Melting Point Determination

The melting point is determined by observing the temperature at which the substance transitions from a solid to a liquid. A common method involves using a capillary melting point

apparatus.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the solid Trithioacetone is finely ground using a mortar and pestle. The open end of a capillary tube is tapped into the powdered sample to pack a small amount (2-3 mm in height) into the sealed end.[5]
- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus. A calibrated thermometer is inserted into the designated port.
- Determination: The apparatus is heated at a steady and slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.[5]
- Observation: The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The melting point is reported as this range.[6]

## Boiling Point Determination (at Reduced Pressure)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. For substances that may decompose at their atmospheric boiling point, determination at reduced pressure is necessary.

Apparatus:

- Small-scale distillation apparatus or a Thiele tube setup

- Heating mantle or oil bath
- Thermometer
- Vacuum source and manometer
- Boiling chips

Procedure:

- Apparatus Setup: A small amount of liquid Trithioacetone (a few mL) is placed in a small flask along with a boiling chip. The flask is connected to a condenser and a vacuum source with a manometer to monitor the pressure. A thermometer is positioned so that the bulb is just below the side arm of the distillation head.
- Pressure Adjustment: The system is evacuated to the desired pressure (e.g., 10.00 mm Hg).
- Heating: The sample is gently heated until it begins to boil and a steady reflux of condensate is observed on the thermometer bulb.
- Temperature Reading: The temperature is recorded when it stabilizes, indicating the boiling point at that specific pressure.<sup>[7][8]</sup> It is crucial to record both the temperature and the pressure.

## Solubility Determination

Solubility is determined by observing the extent to which a substance dissolves in a particular solvent at a specified temperature.

Apparatus:

- Test tubes or vials
- Graduated pipettes or burettes
- Vortex mixer or shaker
- Analytical balance

**Procedure:**

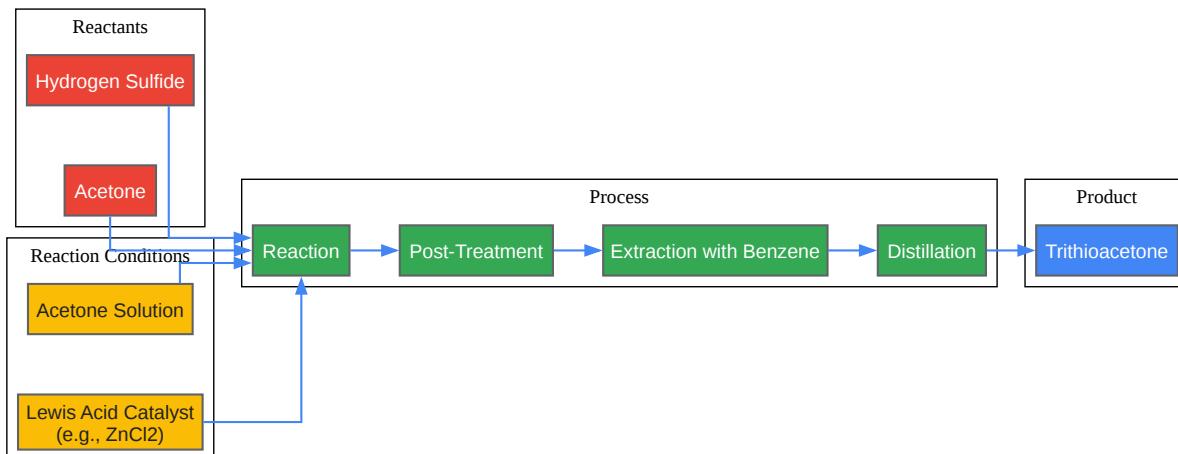
- Qualitative Assessment:
  - A small, pre-weighed amount of Trithioacetone (e.g., 10 mg) is placed in a test tube.
  - A specific volume of the solvent (e.g., 1 mL of water or an organic solvent) is added.
  - The mixture is vigorously agitated (e.g., using a vortex mixer) for a set period.
  - Visual inspection determines if the compound has completely dissolved. The solubility is noted as soluble, partially soluble, or insoluble.[9][10]
- Quantitative Assessment (Shake-Flask Method):
  - An excess amount of Trithioacetone is added to a known volume of the solvent in a sealed flask.
  - The flask is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
  - The mixture is then allowed to stand, and an aliquot of the supernatant is carefully removed and filtered to remove any undissolved solid.
  - The concentration of Trithioacetone in the filtered solution is determined using an appropriate analytical technique (e.g., GC-MS, HPLC), which gives the quantitative solubility.

## Synthesis and Application Workflow

Trithioacetone is synthesized from acetone and hydrogen sulfide. It is primarily used as a flavoring agent in the food industry.

### Synthesis of Trithioacetone

The synthesis of Trithioacetone involves the reaction of acetone with hydrogen sulfide in the presence of a Lewis acid catalyst.[11]

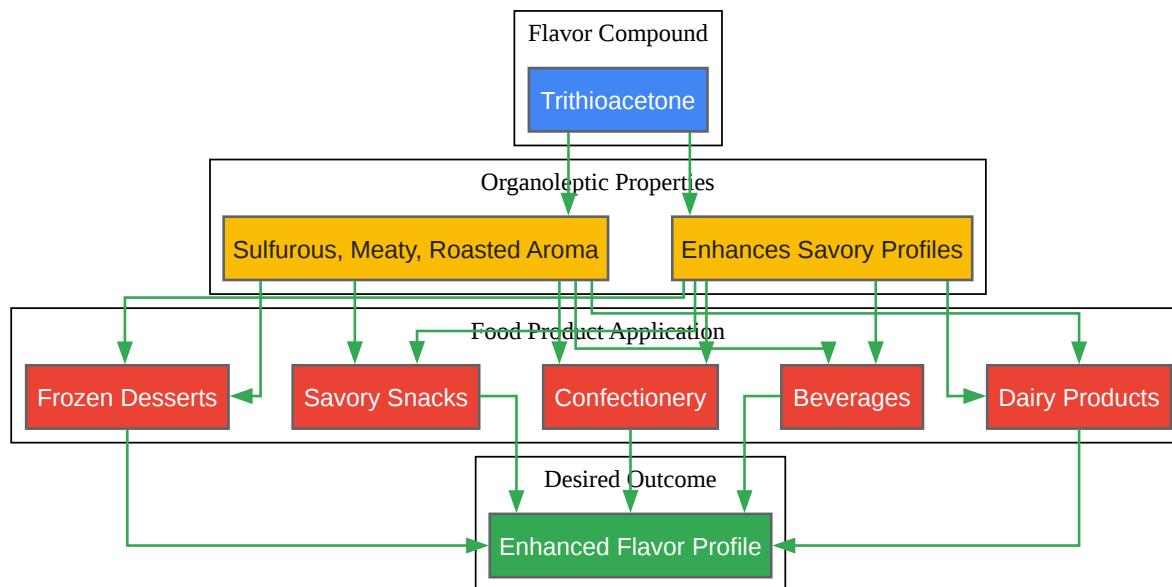


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## Caption: Synthesis workflow for Trithioacetone.

## Application as a Flavoring Agent

Trithioacetone is valued for its complex, sulfurous, and meaty aroma profile and is used in various food products.

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Caption: Application workflow of Trithioacetone as a flavoring agent.

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